Application Notes: Rheological Characterization Techniques for Carbopol® Ultrez™ 10 Formulations

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*ULTREZ 10*
CAS No.:	*195739-91-4*
Cat. No.:	*B1181463*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the essential rheological characterization techniques for formulations containing Carbopol® Ultrez™ 10. This versatile cross-linked polyacrylic acid polymer is a staple in the pharmaceutical and personal care industries, primarily used to modify viscosity and provide desirable flow properties.[1][2][3] Understanding and controlling the rheology of **Ultrez 10** formulations is paramount for ensuring product stability, performance, and patient acceptability.

Carbopol® Ultrez™ 10 is known for its efficiency in thickening, suspending, and stabilizing a wide range of products, from topical gels and creams to oral suspensions.[1][4] Its self-wetting properties make it easier to handle and process compared to other Carbopol® grades.[3][5] The polymer's rheological behavior is highly dependent on factors such as concentration, pH, and the presence of other excipients.[6][7] Therefore, precise and reproducible rheological characterization is a critical aspect of formulation development.

© 2026 BenchChem. All rights reserved.

Key Rheological Parameters and Their Significance

The performance of an Ultrez™ 10 formulation is dictated by several key rheological parameters:

- Viscosity: This is a measure of a formulation's resistance to flow. Ultrez™ 10 gels typically exhibit shear-thinning (pseudoplastic) behavior, where viscosity decreases with increasing shear rate.[7][8][9] This property is advantageous for topical products that need to be easily spreadable during application but remain viscous at rest.

- Yield Stress: This is the minimum amount of stress required to initiate flow. A sufficient yield stress is crucial for suspending active pharmaceutical ingredients (APIs) or other insoluble components, preventing sedimentation and ensuring dose uniformity.[7]

- Viscoelasticity: Ultrez™ 10 gels exhibit both viscous (liquid-like) and elastic (solid-like) properties. These are quantified by the loss modulus (G'') and the storage modulus (G'), respectively. In a well-structured gel, the storage modulus is typically higher than the loss modulus (G' > G''), indicating a more solid-like behavior at rest.[10]

Experimental Protocols

The following are detailed protocols for the fundamental rheological tests used to characterize Ultrez™ 10 formulations.

Sample Preparation: 0.5% (w/w) Ultrez™ 10 Hydrogel

Objective: To prepare a standardized Carbopol® Ultrez™ 10 hydrogel for rheological analysis.

Materials:

- Carbopol® Ultrez™ 10 powder
- Deionized water
- Neutralizing agent (e.g., 18% w/w sodium hydroxide solution or triethanolamine)
- Analytical balance

© 2026 BenchChem. All rights reserved.

- Low-shear mechanical stirrer with a paddle or anchor impeller
- pH meter

Procedure:

- Weigh the required amount of deionized water into a beaker.
- While stirring the water at a moderate speed to create a vortex, slowly sprinkle the Carbopol® Ultrez™ 10 powder into the vortex to ensure proper dispersion and prevent clumping.
- Continue mixing until the polymer is fully hydrated and the solution is free of lumps. This may take up to an hour.
- Slowly add the neutralizing agent dropwise while continuously monitoring the pH.
- Continue adding the neutralizing agent until the target pH (typically between 6.0 and 7.5) is reached. The viscosity will increase significantly upon neutralization.[10]
- Once the target pH is achieved, stop adding the neutralizing agent and continue mixing at a low speed for another 15-20 minutes to ensure homogeneity.
- Allow the gel to stand for at least 24 hours to ensure complete hydration and relaxation of the polymer network before performing rheological measurements.

Viscosity Profiling (Flow Curve)

Objective: To determine the viscosity of the formulation as a function of shear rate.

Instrumentation:

- Controlled-stress or controlled-rate rheometer
- Cone and plate or parallel plate geometry
- Peltier temperature control system

Procedure:

© 2026 BenchChem. All rights reserved.

- Set the temperature of the rheometer's lower plate to the desired measurement temperature (e.g., 25 °C).
- Carefully apply the sample to the lower plate, ensuring there are no air bubbles.
- Lower the upper geometry to the specified gap setting.
- Allow the sample to equilibrate at the set temperature for a few minutes.
- Perform a continuous shear rate ramp from a low shear rate (e.g., 0.1 s^{-1}) to a high shear rate (e.g., 100 s^{-1}).
- Record the viscosity at different shear rates.
- Plot the viscosity versus the shear rate on a log-log scale to visualize the shear-thinning behavior.

Yield Stress Determination

Objective: To measure the minimum stress required to initiate flow.

Method 1: Stress Ramp

- Using a controlled-stress rheometer, apply a linearly increasing stress ramp to the sample at a constant temperature.
- Monitor the resulting shear rate.
- The yield stress is the point at which there is a sudden and significant increase in the shear rate, indicating the transition from solid-like to liquid-like behavior.

Method 2: Oscillatory Stress Sweep

- Perform an oscillatory test by applying a logarithmically increasing stress at a constant frequency (e.g., 1 Hz).
- Plot the storage modulus (G') and loss modulus (G") as a function of the applied stress.

© 2026 BenchChem. All rights reserved.

- The yield stress can be identified as the stress at which G' and G'' crossover, or where G' starts to decrease significantly, indicating the breakdown of the gel structure.

Viscoelastic Characterization (Oscillatory Testing)

Objective: To determine the elastic (storage modulus, G') and viscous (loss modulus, G'') properties of the formulation.

Procedure:

- Amplitude Sweep (Strain or Stress Sweep):
  - First, determine the linear viscoelastic region (LVER), which is the range of strain or stress where the material's response is independent of the applied amplitude.
  - Perform a sweep of increasing strain or stress at a constant frequency (e.g., 1 Hz).
  - The LVER is the plateau region where G' and G'' remain constant.
- Frequency Sweep:
  - Select a strain or stress value within the LVER.
  - Perform a frequency sweep at this constant strain/stress, typically from a low frequency (e.g., 0.1 rad/s) to a high frequency (e.g., 100 rad/s).
  - Plot G' and G'' versus frequency. For a typical Ultrez™ 10 gel, G' will be greater than G'', and both moduli will show some frequency dependence.[10]

Data Presentation

The following tables provide representative quantitative data for Ultrez™ 10 formulations.

Table 1: Apparent Viscosity of Ultrez™ 10 Hydrogels at Different Concentrations (pH 7.0, 25 °C)

© 2026 BenchChem. All rights reserved.

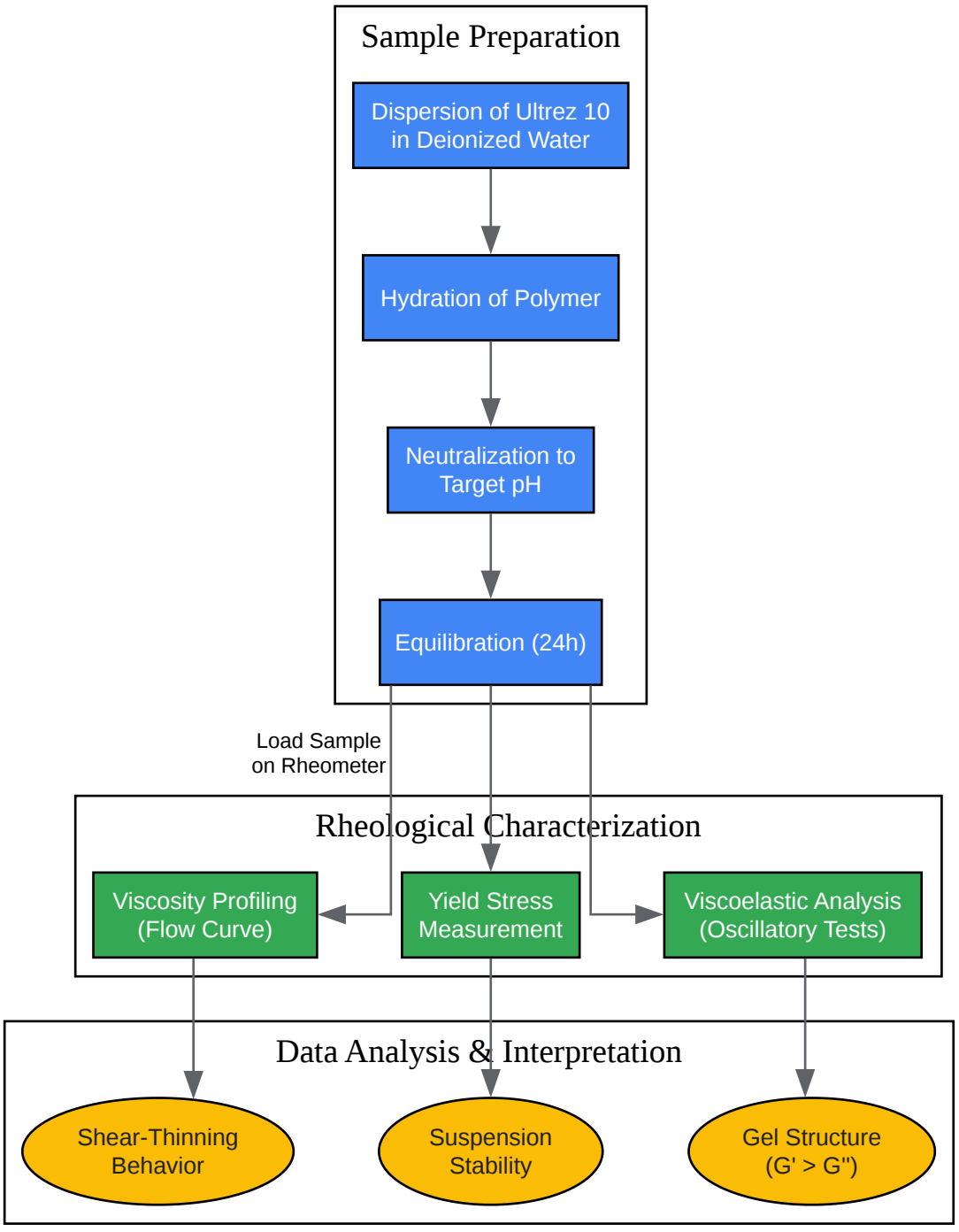
Shear Rate (s^{-1})	0.2% Ultrez™ 10 (Pa·s)	0.5% Ultrez™ 10 (Pa·s)	1.0% Ultrez™ 10 (Pa·s)
0.1	25	60	150
1	8	20	50
10	2	5	15
100	0.5	1.2	4

Table 2: Yield Stress and Viscoelastic Properties of Ultrez™ 10 Hydrogels (pH 7.0, 25 °C)

Parameter	0.2% Ultrez™ 10	0.5% Ultrez™ 10	1.0% Ultrez™ 10
Yield Stress (Pa)	15	40	90
Storage Modulus (G') at 1 Hz (Pa)	100	300	800
Loss Modulus (G'') at 1 Hz (Pa)	15	45	120
Tan Delta (G''/G') at 1 Hz	0.15	0.15	0.15

Visualizations

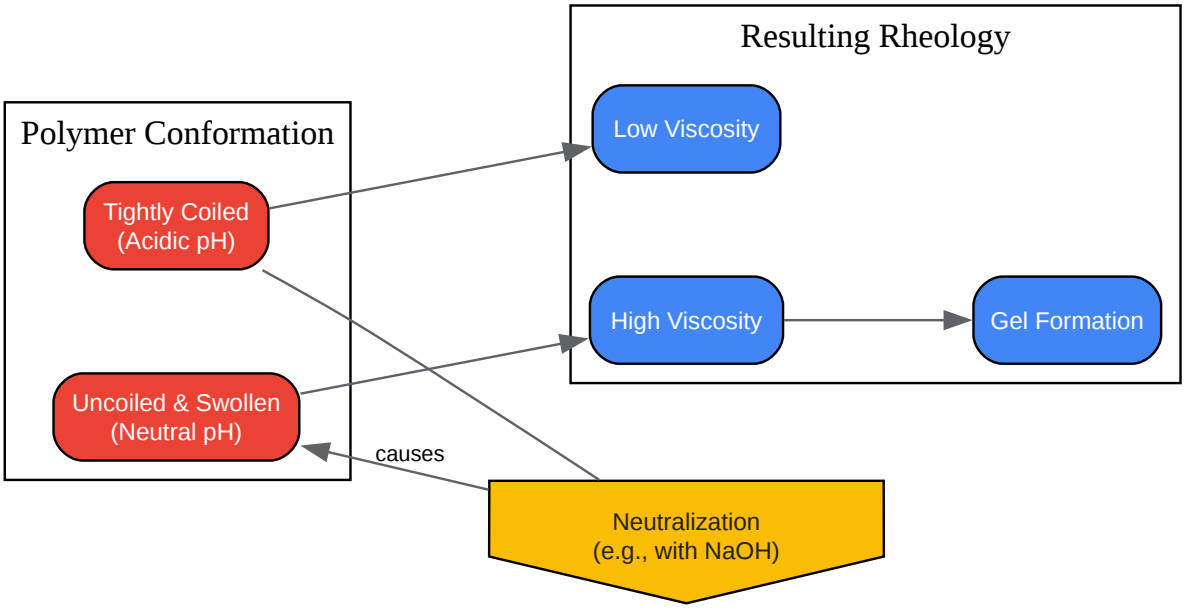
© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Experimental workflow for preparing and characterizing **Ultrez 10** formulations.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Relationship between neutralization and rheological properties of **Ultrez 10**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. rjptonline.org [rjptonline.org]
- 2. iajps.com [iajps.com]
- 3. Carbopol Ultrez 10 polymer - Lubrizol [lubrizol.com]
- 4. Three Unique Topical Applications for Carbopol - Lubrizol [lubrizol.com]
- 5. ulprospector.com [ulprospector.com]
- 6. Rheological characterization of hydroalcoholic gels--15% ethanol--of Carbopol Ultrez 10 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. deepblue.lib.umich.edu [deepblue.lib.umich.edu]

© 2026 BenchChem. All rights reserved.

- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. ijlret.com [ijlret.com]
- To cite this document: BenchChem. [Application Notes: Rheological Characterization Techniques for Carbopol® Ultrez™ 10 Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1181463/docs#application-notes-rheological-characterization-techniques-for-carbopol-ultrez-10-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.